

Fmoc-D-Nva-OH safety data sheet and handling precautions

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Compound of Interest

Compound Name: Fmoc-D-Nva-OH

Cat. No.: B557634

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A Technical Guide to the Safe Handling of Fmoc-D-Nva-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for N- α -(9-Fluorenylmethoxycarbonyl)-D-norvaline (**Fmoc-D-Nva-OH**), a key reagent in peptide synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Fmoc-D-Nva-OH is a D-norvaline derivative featuring an Fmoc protecting group on its amino function, making it a standard building block for Fmoc solid-phase peptide synthesis (SPPS).^[1] It typically appears as a white to off-white crystalline solid or powder.^{[1][2][3]}

Table 1: Physicochemical Data for **Fmoc-D-Nva-OH**

| Property | Value | References |
|-------------------|---|--------------|
| CAS Number | 144701-24-6 | [1] |
| Molecular Formula | C ₂₀ H ₂₁ NO ₄ | [1][4] |
| Molecular Weight | 339.39 g/mol | [1][4] |
| Melting Point | 152-154 °C | [1][2][3][5] |
| Boiling Point | 557.9 ± 33.0 °C (Predicted) | [1][2][3] |
| Density | 1.230 ± 0.06 g/cm ³ (Predicted) | [1][2][3] |
| Flash Point | 291.2 ± 25.4 °C (Predicted) | [2] |
| pKa | 3.91 ± 0.20 (Predicted) | [3] |
| Solubility | Soluble in DMSO and other organic solvents | [1] |

| Optical Rotation | $[\alpha] = 20 \pm 2^\circ \text{ D}$ |[1] |

Safety and Hazard Information

Fmoc-D-Nva-OH is classified as an irritant.[2][3] The Globally Harmonized System (GHS) classification indicates potential hazards upon ingestion and contact, requiring careful handling to avoid exposure.

Table 2: GHS Hazard and Precautionary Data

| Category | Code | Description | References |
|--------------------------|----------------|--|------------|
| Pictogram | GHS07 | | [3] |
| Signal Word | Warning | | [3] |
| Hazard Statements | H302 | Harmful if swallowed. | [3] |
| | H315 | Causes skin irritation. | [3] |
| | H319 | Causes serious eye irritation. | [3] |
| | H335 | May cause respiratory irritation. | [3] |
| Precautionary Statements | P261 | Avoid breathing dust. | [3] |
| | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [3] |
| Safety Instructions | S22 | Do not breathe dust. | [2][3][5] |
| | S24/25 | Avoid contact with skin and eyes. | [2][3][5] |
| Storage Class | 11 | Combustible Solids | |

| WGK (Germany) | 3 | Water Hazard Class 3 (highly hazardous to water) |[2][3] |

Experimental Protocols: Safe Handling Procedures

While specific toxicological studies are not detailed in the provided literature, a standardized protocol for handling this and similar chemical reagents can be established based on general safety data sheets for amino acid derivatives.[6][7][8][9]

3.1 Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory to minimize exposure risk.

- **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles.
- **Hand Protection:** Handle with impervious gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after.[\[6\]](#)
- **Body Protection:** Wear a lab coat, long pants, and closed-toe shoes. Impervious clothing should be selected based on the concentration and amount of the substance being handled.
[\[6\]](#)
- **Respiratory Protection:** In situations where dust is generated and ventilation is inadequate, use a NIOSH (US) or CEN (EU) approved particulate respirator (e.g., N95).[\[6\]](#)

3.2 Handling and Use Protocol

- **Preparation:** Before handling, ensure the work area, typically a chemical fume hood or a well-ventilated space, is clean and uncluttered.[\[6\]](#)[\[7\]](#)[\[8\]](#) Confirm that an eyewash station and safety shower are accessible.
- **Weighing (Solid Form):** Conduct all weighing operations within a chemical fume hood or a ventilated enclosure to prevent the inhalation of dust.[\[9\]](#) Use a spatula for transfers and avoid actions that could create airborne dust.
- **Dissolution (Solution Form):** When preparing solutions, perform all manipulations inside a chemical fume hood. Add the solid **Fmoc-D-Nva-OH** to the solvent slowly to prevent splashing.[\[9\]](#)
- **Spill Management:** In case of a spill, pick up and arrange disposal without creating dust.[\[6\]](#) Sweep up the solid material and place it in a suitable, sealed container for disposal. Prevent the product from entering drains.[\[6\]](#)[\[7\]](#)[\[8\]](#)

3.3 First Aid Measures

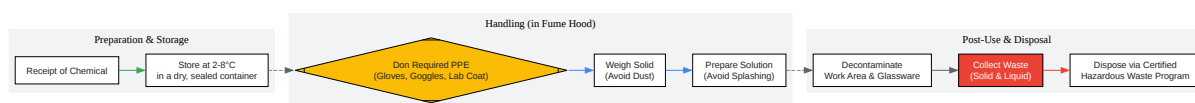
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.^[10]
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water.^[7]^[8]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^[6]^[10]
- Ingestion: If swallowed, wash out the mouth with water if the person is conscious. Do not induce vomiting. Call a physician.^[10]

Storage and Disposal

- Storage: Store the container tightly sealed in a dry, well-ventilated place.^[6]^[7]^[8] The recommended storage temperature is between 2-8°C.^[2]^[3]^[5]
- Disposal: Dispose of waste material in accordance with federal, state, and local environmental control regulations.^[8] Contaminated packaging and unused material should be treated as hazardous waste and disposed of through a licensed professional waste disposal service.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Fmoc-D-Nva-OH** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **Fmoc-D-Nva-OH**.

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